

STF-31 Application Notes and Protocols for Cancer Cell Line Studies

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Compound of Interest

Compound Name: *Stf-31*

Cat. No.: *B1681145*

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These application notes provide a comprehensive overview of the use of **STF-31**, a dual inhibitor of Glucose Transporter 1 (GLUT1) and Nicotinamide Phosphoribosyltransferase (NAMPT), in cancer cell line research. This document includes quantitative data on treatment parameters, detailed experimental protocols, and visualizations of the relevant signaling pathway and experimental workflow.

Data Presentation: STF-31 Treatment Parameters in Cancer Cell Lines

The efficacy of **STF-31** varies across different cancer cell lines, influenced by their genetic background, particularly the status of the von Hippel-Lindau (VHL) tumor suppressor gene, and their metabolic phenotype. The following tables summarize key quantitative data for **STF-31** treatment.

Table 1: IC50 Values of **STF-31** in Various Cancer Cell Lines

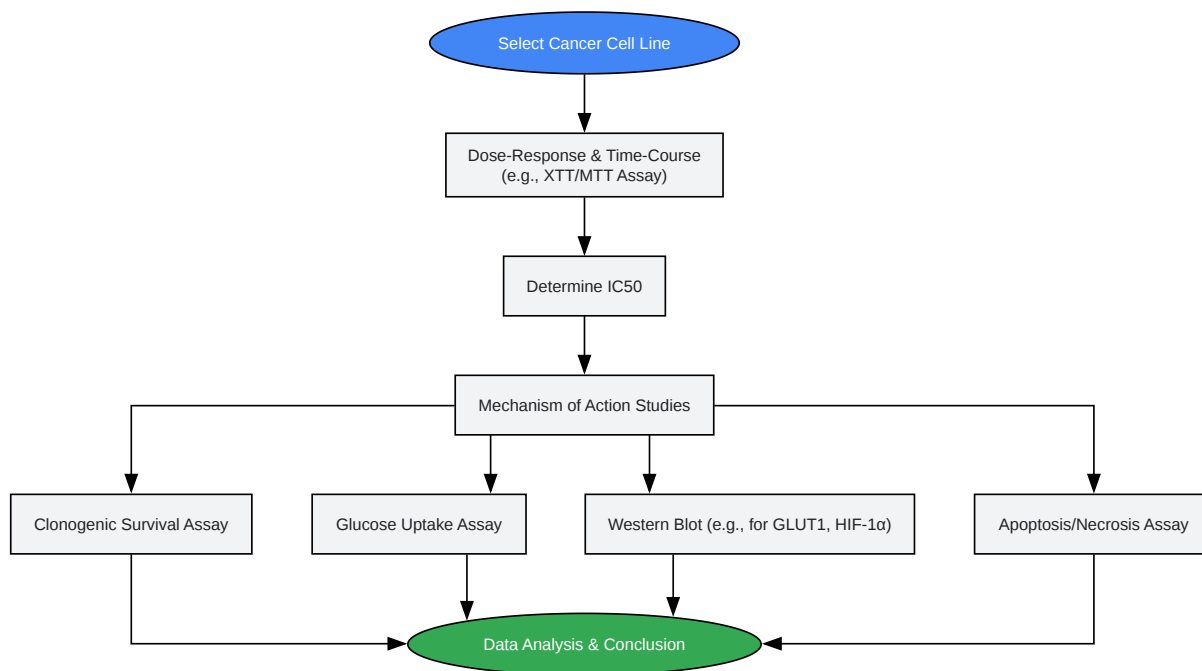
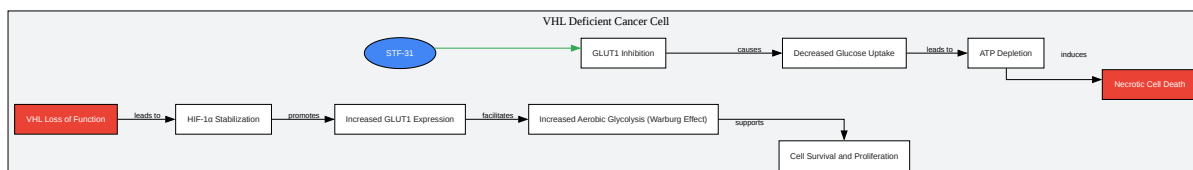
Cell Line	Cancer Type	IC50 (μM)	Assay Duration	Reference
RCC4	Renal Cell Carcinoma (VHL-deficient)	~1	4 days	[1]
RCC4/VHL	Renal Cell Carcinoma (VHL-reconstituted)	>10	4 days	[1]
A2780	Ovarian Cancer	Not specified	48 hours	
HCT-116	Colorectal Carcinoma	Not specified	Not specified	[1]
HT-1080	Fibrosarcoma	Not specified	96 hours	
MIA PaCa-2	Pancreatic Cancer	Not specified	Not specified	[1]
PC-3	Prostate Cancer	Not specified	Not specified	[1]

Table 2: Recommended **STF-31** Treatment Durations for Specific Assays

Assay Type	Cell Line Example	STF-31 Concentration	Treatment Duration	Reference
Cytotoxicity Assay (XTT)	RCC4, RCC4/VHL	0.01 - 10 μ M	4 days	
Clonogenic Survival Assay	RCC4, RCC4/VHL	5 μ M	10 days	[1]
Cell Death Analysis (Trypan Blue)	RCC4, RCC4/VHL	5 μ M	3 days	[1]
Extracellular Acidification Rate	VHL-deficient cells	5 μ M	48 hours	[2]
Glucose Uptake Assay	RCC4	5 μ M	Up to 72 hours	[2]
Proliferation Assay	HT1080	Not specified	96 hours	

Signaling Pathway

STF-31 exhibits synthetic lethality in cancer cells with specific genetic backgrounds, most notably in those with loss-of-function mutations in the VHL tumor suppressor gene.



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References

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- 2. Targeting glucose transport and the NAD pathway in tumor cells with STF-31: a re-evaluation - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [STF-31 Application Notes and Protocols for Cancer Cell Line Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681145#stf-31-treatment-duration-for-cancer-cell-lines]

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